

Application of Methyl Propionate as a Gas Chromatography Standard

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Compound of Interest

Compound Name: Methyl propionate

Cat. No.: B153301

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This document provides detailed application notes and protocols for the utilization of **methyl propionate** as a standard in gas chromatography (GC). These guidelines are intended to assist in the accurate quantification of volatile and semi-volatile organic compounds in various matrices, with a particular focus on applications in flavor, fragrance, and industrial chemical analysis.

Introduction

Methyl propionate is a volatile ester with physical and chemical properties that make it a suitable candidate for use as a standard in gas chromatography. Its moderate boiling point (79°C), good stability, and high purity when obtained from commercial suppliers allow for its effective use as both an internal and external standard in quantitative analytical methods. As an internal standard, it can correct for variations in injection volume and sample preparation, thereby improving the accuracy and precision of the analysis.

Physicochemical Properties of Methyl Propionate

A summary of the key physicochemical properties of **methyl propionate** relevant to its use as a GC standard is presented in Table 1.

Property	Value
Chemical Formula	C ₄ H ₈ O ₂
Molecular Weight	88.11 g/mol [1] [2]
Boiling Point	79 °C [3]
Density	0.915 g/mL at 25 °C [3]
Refractive Index	n _{20/D} 1.376 [3]
Purity (for GC standard)	>99.5% [2]
CAS Number	554-12-1 [1] [2] [3]

Applications

Methyl propionate is particularly well-suited as a standard in the following applications:

- **Flavor and Fragrance Analysis:** For the quantification of other esters and volatile organic compounds (VOCs) in complex matrices such as food, beverages, and cosmetic products.
- **Industrial Chemical Analysis:** In the monitoring of industrial processes, for example, in the production of methyl methacrylate, where **methyl propionate** can be an unreacted starting material.
- **Environmental Monitoring:** For the analysis of volatile organic pollutants in air, water, and soil samples.

Experimental Protocols

Use as an Internal Standard for the Quantification of Volatile Esters

This protocol describes the use of **methyl propionate** as an internal standard for the quantification of a target analyte (e.g., ethyl acetate) in a sample matrix by GC with Flame Ionization Detection (GC-FID). The principle of the internal standard method relies on the consistent ratio of the analyte's peak area to the internal standard's peak area across samples and calibration standards.

4.1.1. Materials and Reagents

- **Methyl Propionate** (GC standard grade, >99.5% purity)
- Target analyte(s) (e.g., ethyl acetate, analytical grade)
- Solvent (e.g., methanol, GC grade)
- Sample matrix

4.1.2. Preparation of Standard Solutions

- Internal Standard Stock Solution (10 mg/mL): Accurately weigh approximately 1 g of **methyl propionate**, dissolve it in, and bring the volume to 100 mL with methanol in a volumetric flask.
- Analyte Stock Solution (10 mg/mL): Accurately weigh approximately 1 g of the target analyte and dissolve it in, and bring the volume to 100 mL with methanol in a volumetric flask.
- Calibration Standards: Prepare a series of calibration standards by adding varying concentrations of the analyte stock solution and a constant concentration of the internal standard stock solution to a series of volumetric flasks and diluting with methanol. A typical set of calibration standards is outlined in Table 2.

Table 2: Preparation of Calibration Standards

Calibration Level	Volume of Analyte Stock (mL)	Volume of Internal Standard Stock (mL)	Final Volume (mL)	Analyte Concentration (µg/mL)	Internal Standard Concentration (µg/mL)
1	0.1	1	10	10	100
2	0.5	1	10	50	100
3	1.0	1	10	100	100
4	2.5	1	10	250	100
5	5.0	1	10	500	100

4.1.3. Sample Preparation

- Accurately weigh approximately 1 g of the sample into a vial.
- Add a known amount of the internal standard stock solution (e.g., 100 µL of a 10 mg/mL solution).
- Add a suitable solvent to extract the analytes from the sample matrix.
- Vortex and centrifuge the sample to separate any solid material.
- Transfer the supernatant to a GC vial for analysis.

4.1.4. Gas Chromatography (GC-FID) Conditions

The following GC conditions are a starting point and may require optimization for specific applications.

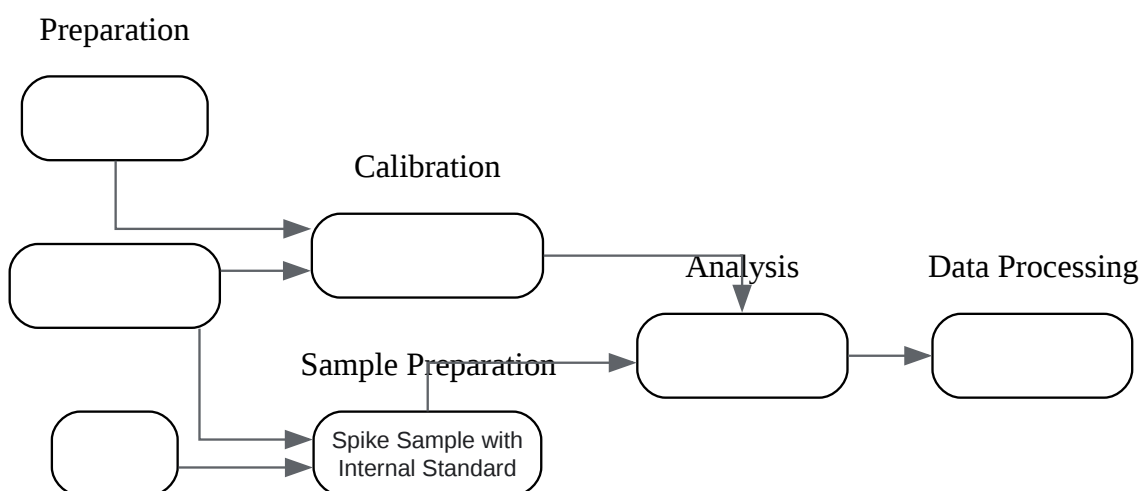
Parameter	Condition
Column	HP-5 (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
Injector Temperature	250 °C
Detector Temperature	280 °C
Carrier Gas	Helium or Hydrogen, constant flow
Oven Program	40 °C (hold for 2 min), ramp to 150 °C at 10 °C/min, hold for 5 min
Injection Volume	1 µL
Split Ratio	50:1

4.1.5. Data Analysis

- Integrate the peak areas of the analyte and the internal standard (**methyl propionate**).

- Calculate the response factor (RF) for each calibration standard using the following formula:
$$RF = (Area_{analyte} / Concentration_{analyte}) / (Area_{IS} / Concentration_{IS})$$
- Plot a calibration curve of the area ratio ($Area_{analyte} / Area_{IS}$) versus the concentration ratio ($Concentration_{analyte} / Concentration_{IS}$).
- Determine the concentration of the analyte in the sample using the calculated response factor or the calibration curve.

Workflow Diagrams



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Caption: Workflow for quantitative analysis using an internal standard.

Quantitative Data Summary

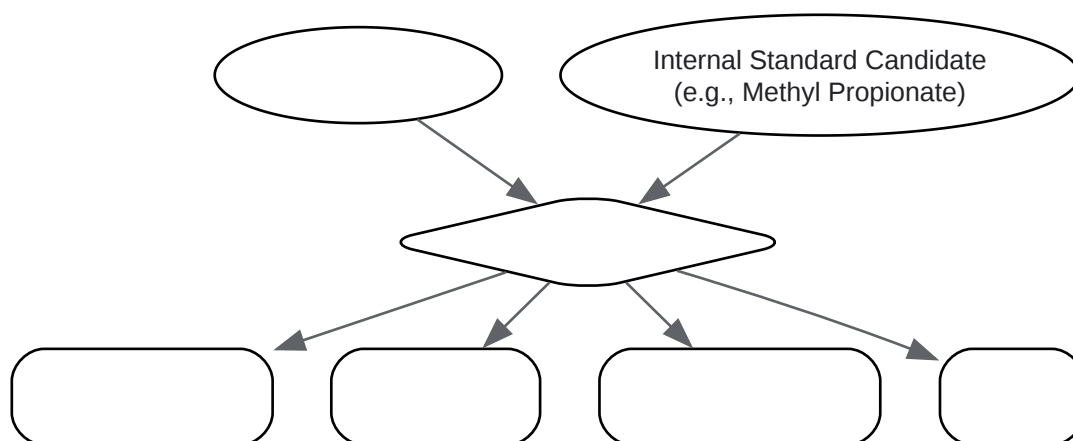
The performance of **methyl propionate** as an internal standard should be validated for each specific application. Table 3 provides an example of typical validation parameters.

Table 3: Method Validation Data for the Quantification of Ethyl Acetate using **Methyl Propionate** as an Internal Standard

Parameter	Result
Linearity (R^2)	> 0.995
Range	10 - 500 µg/mL
Limit of Detection (LOD)	2 µg/mL
Limit of Quantification (LOQ)	10 µg/mL
Repeatability (RSD, n=6)	< 5%
Intermediate Precision (RSD)	< 7%
Recovery	98 - 102%[4]

Logical Relationship for Standard Selection

The selection of an appropriate internal standard is critical for accurate quantification. The following diagram illustrates the key considerations.



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Caption: Key criteria for selecting an internal standard.

Conclusion

Methyl propionate is a reliable and effective standard for gas chromatography applications. Its use, particularly as an internal standard, can significantly enhance the accuracy and precision of quantitative analysis of volatile and semi-volatile compounds. The protocols and data

presented in these application notes provide a solid foundation for the development and validation of robust GC methods in various research and industrial settings. Proper method validation is essential to ensure the suitability of **methyl propionate** for each specific analytical challenge.

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